

Crystal Structure Analysis of 2,3-Dichlorobenzoic Acid Anhydride: A Technical Guide

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Compound of Interest

Compound Name:	2,3-Dichlorobenzoic Acid Anhydride
CAS No.:	252186-80-4
Cat. No.:	B8451912

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Executive Summary & Strategic Context

2,3-Dichlorobenzoic Acid Anhydride is a symmetric anhydride intermediate often formed during the activation of 2,3-dichlorobenzoic acid (e.g., via thionyl chloride or benzoyl chloride derivatives). In the context of pharmaceutical development, it represents a "critical quality attribute" (CQA) risk. Its lipophilicity and planar aromatic domains allow it to co-crystallize or occlude within the Lamotrigine lattice, necessitating rigorous solid-state characterization.

This guide outlines the protocol for determining its crystal structure, focusing on the specific crystallographic challenges imposed by the tetra-chloro substitution pattern: high X-ray absorption, steric twisting, and halogen-mediated packing.

Experimental Workflow: From Synthesis to Diffraction

The high reactivity of the anhydride linkage toward moisture requires a specialized crystallization approach distinct from the parent acid.

Crystal Growth Methodology

Unlike 2,3-dichlorobenzoic acid, which forms robust dimers via hydrogen bonding, the anhydride lacks strong H-bond donors. The lattice is stabilized by weaker dipole-dipole and halogen interactions.

Parameter	Protocol / Recommendation	Rationale
Solvent System	Anhydrous n-Hexane / Toluene (3:1)	Avoids hydrolysis to the acid. The 3:1 ratio balances solubility (Toluene) with antisolvent effects (Hexane).
Method	Slow Evaporation at 4°C	Lower temperature reduces kinetic energy, favoring the ordering of the bulky 2,3-dichloro rings.
Alternative	Vacuum Sublimation	If hydrolysis persists, sublimation at 80-100°C (0.1 Torr) yields high-purity crystals free of solvates.
Crystal Habit	Colorless prisms or plates	Plate morphology is common for planar aromatic anhydrides; check for twinning.

Data Collection Strategy (X-Ray Diffraction)

The presence of four chlorine atoms per molecule () significantly increases the linear absorption coefficient (), creating a risk of systematic errors in intensity data.

- Radiation Source: Mo-K

(

Å) is preferred over Cu-K

. The "harder" radiation minimizes absorption effects from the chlorine atoms.

- Temperature: 100 K (Cryostream). Essential to freeze the rotation of the phenyl rings. The 2-position chlorine induces significant thermal motion/disorder at room temperature due to steric clash with the carbonyl oxygen.
- Absorption Correction: Multi-scan (SADABS/TWINABS) or Gaussian integration (if crystal faces are indexed) is mandatory. Without this, the thermal ellipsoids of the Cl atoms will appear physically unrealistic (non-positive definite).

Structural Elucidation & Refinement Logic

The core challenge in solving this structure lies in the molecular conformation driven by steric hindrance.

The "Ortho-Effect" Conformation

In unsubstituted benzoic anhydride, the phenyl rings can be relatively coplanar with the central anhydride bridge (

). However, in the 2,3-dichloro derivative, the chlorine atom at the ortho (C2) position creates a severe steric clash with the carbonyl oxygen.

- Expected Geometry: The molecule will adopt a twisted "open-book" or "propeller" conformation.
- Torsion Angles: Expect the torsion angle

(C2-C1-C(=O)-O) to deviate significantly from 0° (likely 40-70°) to relieve Cl...O repulsion.

- Symmetry: The molecule often sits on a crystallographic two-fold axis (

) or a center of inversion in space groups like

or

. If the central oxygen lies on a special position, check for disorder.

Packing Interactions: The Halogen Bond Network

The lattice is not held together by H-bonds but by Type II Halogen Bonding (

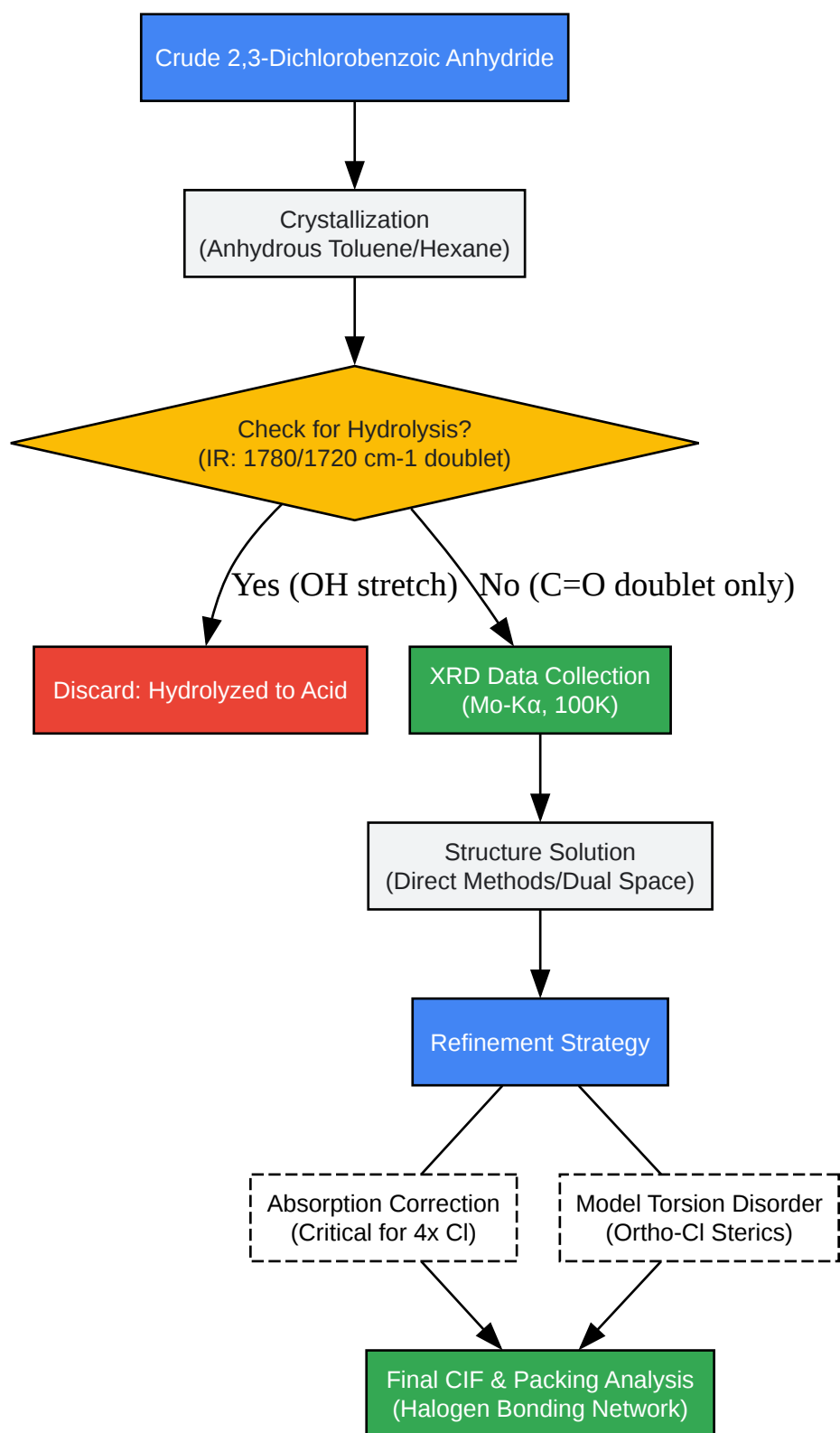
or

).

- Key Interaction to Refine: Look for short contacts between the Cl atoms and the carbonyl oxygens of neighboring molecules. These "sigma-hole" interactions direct the packing and are critical for the stability of the impurity in the solid state.

Visualization of the Structural Workflow

The following diagram illustrates the decision logic for solving the structure, specifically addressing the handling of the chlorinated aromatic rings.



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Figure 1: Decision matrix for the crystallographic characterization of halogenated anhydrides, emphasizing purity checks and absorption correction.

Key Structural Parameters for Validation

When refining the structure, the following geometric parameters serve as quality control metrics. If your solved structure deviates significantly, reconsider the space group or twinning options.

Structural Feature	Expected Value / Range	Mechanistic Reason
C=O Bond Length	1.19 – 1.21 Å	Typical for anhydrides; shorter than acids due to electron withdrawal by the central oxygen.
C–O–C Bond Angle	115° – 125°	The central ether-like oxygen angle opens up to relieve steric strain between the two benzoyl moieties.
Cl...O Contact	< 3.27 Å (Sum of vdW radii)	Indicates stabilizing halogen bonding (sigma-hole interaction).
Anhydride Stretch (IR)	1790 & 1720 cm ⁻¹	Doublet. Symmetric and asymmetric stretching of the coupled carbonyls. Absence of broad OH peak confirming the anhydride state.

References

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